

# Purity and specifications of 3-Bromo-5-fluoro-2-isopropoxyphenylboronic acid

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## Compound of Interest

Compound Name: 3-Bromo-5-fluoro-2-isopropoxyphenylboronic acid

Cat. No.: B1284241

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## Technical Guide: 3-Bromo-5-fluoro-2-isopropoxyphenylboronic acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a summary of the available purity and specification data for **3-Bromo-5-fluoro-2-isopropoxyphenylboronic acid**, a key building block in contemporary chemical synthesis. Due to the proprietary nature of commercial chemical production, detailed experimental protocols for synthesis, purification, and specific analytical methods are not extensively published. This document compiles and presents the typical specifications available from commercial suppliers.

## Chemical Identity and Properties

Table 1: General Specifications

Parameter	Value	Reference
CAS Number	352534-84-0	[1]
Molecular Formula	C <sub>9</sub> H <sub>11</sub> BBrFO <sub>3</sub>	[1]
Molecular Weight	276.9 g/mol	[1]
Appearance	Solid	[1]
Melting Point	63-68 °C	[1]

## Purity and Composition

Commercial grades of **3-Bromo-5-fluoro-2-isopropoxyphenylboronic acid** are typically offered at a high purity level, suitable for most research and development applications.

Table 2: Purity Specifications from Representative Suppliers

Supplier Category	Purity Specification	Analytical Method
Research Chemicals Supplier A	≥98%	Not Specified
Research Chemicals Supplier B	min 98%	Not Specified
Bulk Chemical Supplier	98% Min.	Not Specified

While specific impurity profiles are not publicly available, potential impurities could include starting materials from the synthesis, by-products from incomplete reactions, or degradation products. Common impurities in boronic acids can include the corresponding boronic anhydride (boroxine) or deboronated species.

## Experimental Protocols

Detailed, validated experimental protocols for the synthesis, purification, and analysis of this specific compound are not available in the public domain. However, general methodologies for the quality control of boronic acids can be described.

## General Purity Determination by High-Performance Liquid Chromatography (HPLC)

A general approach for assessing the purity of boronic acid derivatives by HPLC would involve a reverse-phase method.

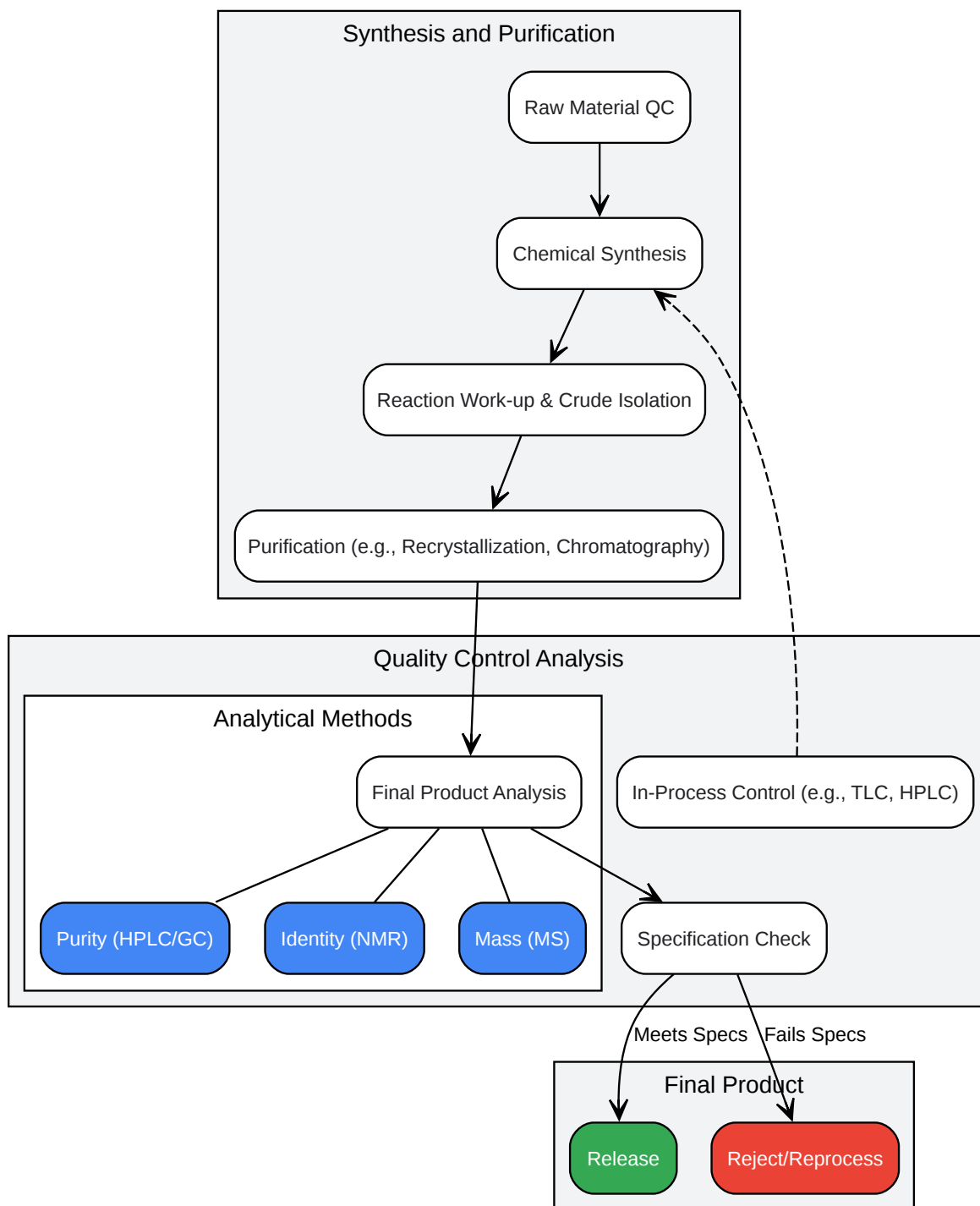
- Column: C18 stationary phase
- Mobile Phase: A gradient of an aqueous buffer (e.g., ammonium acetate or formic acid) and an organic solvent (e.g., acetonitrile or methanol).
- Detection: UV detection at a wavelength determined by the UV absorbance profile of the compound.
- Quantification: Purity is typically determined by the area percentage of the main peak relative to the total peak area.

## Structural Confirmation by Nuclear Magnetic Resonance (NMR) Spectroscopy

The identity and structure of **3-Bromo-5-fluoro-2-isopropoxyphenylboronic acid** can be confirmed using  $^1\text{H}$  NMR,  $^{13}\text{C}$  NMR,  $^{19}\text{F}$  NMR, and  $^{11}\text{B}$  NMR spectroscopy. While a specific spectrum for this compound is not publicly available, the expected chemical shifts and coupling constants can be predicted based on its structure.

## Quality Control Workflow

The following diagram illustrates a generalized workflow for the quality control of a boronic acid derivative like **3-Bromo-5-fluoro-2-isopropoxyphenylboronic acid**, from raw material to final product.



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Caption: Generalized Quality Control Workflow for Boronic Acid Derivatives.

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## References

- 1. boronpharm.com [boronpharm.com]
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